

## A Technical Guide to 4-Methyl-5-nonanone: Commercial Availability, Synthesis, and Analysis

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides an in-depth overview of **4-Methyl-5-nonanone**, a branched ketone of interest in chemical ecology. The guide is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on its commercial sourcing, synthesis, and analytical characterization. While its primary established role is in insect communication, this document collates the available technical information to support broader scientific inquiry.

## **Commercial Suppliers and Availability**

**4-Methyl-5-nonanone** is available from a range of commercial chemical suppliers, catering primarily to the research and specialty chemicals markets. The compound, identified by CAS Number 35900-26-6, is offered in various purities and quantities. Below is a summary of representative suppliers and their offerings. It is important to note that availability, purity, and lead times are subject to change, and direct inquiry with the suppliers is recommended for the most current information.



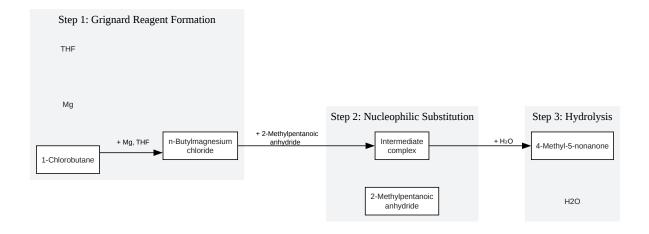
Supplier	Purity	Available Quantities	Typical Lead Time	Notes
Santa Cruz Biotechnology	For Research Use Only	Inquire	Inquire	Product for proteomics research[1].
Benchchem	For Research Use Only	Inquire	Inquire	-
AARA BIOTECH	Inquire	Inquire	Inquire	Listed under pheromone chemicals[2].
Bedoukian Research, Inc.	High Purity	Inquire	Inquire	Specializes in high-impact aroma molecules[3].
Endeavour Specialty Chemicals Ltd.	High Purity	Small to medium scale	Inquire	Expertise in high- impact aroma chemicals[3].
Robinson Brothers	Inquire	Inquire	Inquire	Also offers a 9:1 mix with 4- Methyl-5- nonanol[4].
Toronto Research Chemicals	Inquire	5g	5-6 Weeks	-
ChemicalBook	≥ 98.0%	Inquire	Inquire	Lists multiple suppliers.
A B Enterprises (IndiaMART)	98.0%	Per kg	In Stock (as of search date)	Price listed as approximately ₹20,000 - ₹28,000 per kg.
Sigma-Aldrich	90%	Inquire	Inquire	-



# Experimental Protocols Synthesis of 4-Methyl-5-nonanone

The synthesis of **4-Methyl-5-nonanone** can be achieved through various organic chemistry routes. A common method involves the nucleophilic substitution reaction of an organometallic reagent with a carboxylic anhydride, followed by hydrolysis. The following protocol is adapted from published patent literature.

Reaction Scheme:



Click to download full resolution via product page

Caption: Synthesis of **4-Methyl-5-nonanone** via Grignard Reaction.

#### Materials:

- Magnesium turnings
- Tetrahydrofuran (THF), anhydrous



- 1-Chlorobutane
- 2-Methylpentanoic anhydride
- Hydrochloric acid (e.g., 1 M aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)

#### Procedure:

- Grignard Reagent Preparation: To a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings. Add a small volume of anhydrous THF. Add a few drops of 1-chlorobutane to initiate the reaction. Once the reaction begins (as evidenced by bubbling and heat generation), add the remaining 1-chlorobutane dissolved in anhydrous THF dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue to stir the mixture at room temperature until the magnesium is consumed.
- Nucleophilic Addition: Cool the freshly prepared Grignard reagent in an ice bath. Add 2-methylpentanoic anhydride dropwise to the stirred solution. The reaction is exothermic and the temperature should be maintained below 20°C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Hydrolysis (Work-up): Carefully quench the reaction by the slow, dropwise addition of 1 M
  hydrochloric acid while cooling the flask in an ice bath. Continue adding the acid until the
  aqueous layer is acidic.
- Extraction and Purification: Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.



Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure.

 Purification: The crude product can be purified by vacuum distillation to yield 4-Methyl-5nonanone.

## **Analytical Methods**

The identity and purity of **4-Methyl-5-nonanone** are typically confirmed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds. The following is a general protocol that can be adapted for the analysis of **4-Methyl-5-nonanone**.

#### Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Capillary column suitable for the analysis of ketones (e.g., a mid-polar phase like DB-5ms).

GC Conditions (suggested starting parameters):

- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
  - Initial temperature: 50°C, hold for 2 minutes
  - Ramp: 10°C/min to 250°C
  - Hold at 250°C for 5 minutes
- Injection Volume: 1 μL (split or splitless, depending on concentration)

#### MS Conditions:

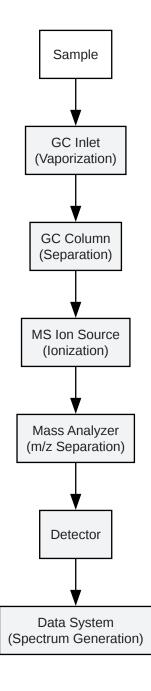


• Ion Source Temperature: 230°C

Electron Energy: 70 eV

Mass Range: m/z 40-300

Expected Results: The mass spectrum of **4-Methyl-5-nonanone** is characterized by a molecular ion peak (M+) at m/z 156 and a pattern of fragmentation that is consistent with its structure. The NIST Chemistry WebBook provides a reference mass spectrum for this compound.





Click to download full resolution via product page

Caption: General workflow for GC-MS analysis.

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For **4-Methyl-5-nonanone**, both <sup>1</sup>H and <sup>13</sup>C NMR would be used for structural confirmation.

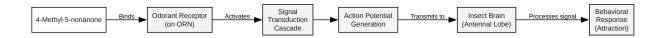
- ¹H NMR: The proton NMR spectrum will show distinct signals for the different types of protons in the molecule, with chemical shifts and coupling patterns characteristic of the alkyl chains and the proton alpha to the carbonyl group.
- <sup>13</sup>C NMR: The carbon NMR spectrum will display signals for each unique carbon atom, including a characteristic downfield signal for the carbonyl carbon. PubChem contains spectral information, including <sup>13</sup>C NMR data for 4-Methyl-5-nonanone.

## **Biological Activity and Signaling Pathways**

The primary and well-documented biological role of **4-Methyl-5-nonanone** is as a component of the male-produced aggregation pheromone of the red palm weevil (Rhynchophorus ferrugineus) and the West Indian sugarcane borer (Metamasius hemipterus). In these insect species, it acts as a semiochemical, mediating communication and attracting conspecifics to a location for mating and feeding.

#### Signaling in Insects:

In the context of insect olfaction, pheromone molecules like **4-Methyl-5-nonanone** are detected by specialized olfactory receptor neurons (ORNs) housed in sensilla on the antennae. The binding of the pheromone to a specific odorant receptor (OR) on the surface of the ORN initiates a signal transduction cascade. This ultimately leads to the generation of an action potential that is transmitted to the antennal lobe of the insect's brain, where the information is processed, leading to a behavioral response (attraction).





Click to download full resolution via product page

Caption: Simplified insect olfactory signaling pathway.

Relevance to Drug Development Professionals:

As of the current body of scientific literature, there is a notable absence of published research on the biological activity of **4-Methyl-5-nonanone** in vertebrate systems, including any effects on mammalian cells, specific receptor interactions, or potential therapeutic applications. Searches for in vitro studies, pharmacological data, or toxicological assessments in vertebrates have not yielded specific results for this compound. Therefore, for researchers and professionals in drug development, **4-Methyl-5-nonanone** currently stands as a molecule with a well-defined role in chemical ecology but without a known direct application or biological pathway in human or other mammalian systems. Its value to this audience may lie in its properties as a well-characterized small molecule for synthetic methodology development or as a negative control in certain biological assays.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. EP3670486A1 Processes for preparing 4-methyl-5-nonanone and 4-methyl-5-nonanol -Google Patents [patents.google.com]
- 2. 4-Methyl-5-nonanone [webbook.nist.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. escholarship.org [escholarship.org]
- To cite this document: BenchChem. [A Technical Guide to 4-Methyl-5-nonanone: Commercial Availability, Synthesis, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104976#commercial-suppliers-and-availability-of-4-methyl-5-nonanone]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com